

An In-depth Technical Guide to Pyrromethene 597 (CAS: 137829-79-9)

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Compound of Interest

Compound Name: Pyrromethene 597

Cat. No.: B15622544

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Core Compound Information

Pyrromethene 597, identified by the CAS number 137829-79-9, is a fluorescent dye belonging to the BODIPY (boron-dipyrromethene) class.^{[1][2]} Its rigid molecular structure contributes to its high fluorescence quantum yield and photostability, making it a valuable tool in various scientific applications, particularly as a laser dye and a fluorescent probe.^{[1][3]}

Chemical and Physical Properties

The fundamental properties of **Pyrromethene 597** are summarized in the table below. This data is essential for its proper handling, storage, and use in experimental setups.

Property	Value	Reference
CAS Number	137829-79-9	[4][5]
Molecular Formula	C ₂₂ H ₃₃ BF ₂ N ₂	[4][5][6]
Molecular Weight	374.32 g/mol	[4][5][6]
Appearance	Orange to red powder/solid	[7]
Melting Point	256-261 °C	[8]
Synonyms	1,3,5,7,8-pentamethyl-2,6-di-tert-butylpyrromethene - BF ₂ complex, PM 597	[2][4]

Solubility and Handling

Pyrromethene 597 is soluble in a variety of organic solvents. Notably, ethanol is a commonly used solvent, offering good solubility and photostability.[9] It has also been studied in binary mixtures, such as with ionic liquids and water, to create more environmentally friendly solvent systems.[10][11] For laboratory use, it is crucial to handle the compound in a well-ventilated area, avoiding dust formation.[4] Personal protective equipment, including gloves and eye protection, is recommended.[4][8]

Spectroscopic Properties

The photophysical characteristics of **Pyrromethene 597** are central to its applications. These properties can be influenced by the solvent environment.[3]

Parameter	Value (in Ethanol)	Reference
Maximum Absorption Wavelength (λ_a)	~522 nm	[10]
Maximum Emission Wavelength (λ_e)	~580 nm	[9]
Fluorescence Quantum Yield (Φ_f)	0.43 (in ethyl acetate)	[6]
Fluorescence Lifetime (τ_f)	3.6 ns	[10]

Note: Spectroscopic properties can vary depending on the solvent and concentration.

Experimental Protocols

While specific, detailed experimental protocols are proprietary to individual research labs and applications, a general methodology for preparing and analyzing **Pyrromethene 597** using UV-Vis absorption and fluorescence spectroscopy can be outlined based on common laboratory practices described in the literature.[3]

Preparation of a Pyrromethene 597 Solution for Spectroscopic Analysis

Objective: To prepare a dilute solution of **Pyrromethene 597** in a suitable solvent for spectroscopic measurements.

Materials:

- **Pyrromethene 597** (laser grade)
- Spectroscopic grade solvent (e.g., ethanol, acetone)
- Volumetric flasks
- Micropipettes
- Vortex mixer or sonicator

- Cuvettes for spectroscopy

Procedure:

- Stock Solution Preparation:
 - Accurately weigh a small amount of **Pyrromethene 597** powder.
 - Dissolve the powder in a known volume of the chosen solvent (e.g., acetone) in a volumetric flask to create a concentrated stock solution.
 - Use a vortex mixer or sonicator to ensure complete dissolution.
- Working Solution Preparation:
 - Calculate the volume of the stock solution required to achieve the desired final concentration for the working solution (typically in the micromolar range for fluorescence measurements).
 - Transfer the calculated volume of the stock solution into a new volumetric flask.
 - If the final solvent is different from the stock solution solvent, the initial solvent can be removed by vacuum evaporation.^[3]
 - Add the final spectroscopic grade solvent to the volumetric flask up to the mark.
 - Mix thoroughly to ensure a homogeneous solution.
- Spectroscopic Measurement:
 - Transfer the working solution to a clean, appropriate cuvette.
 - Record the absorption spectrum using a UV-Vis spectrophotometer.
 - Record the fluorescence emission spectrum using a spectrofluorometer, exciting at a wavelength close to the absorption maximum.

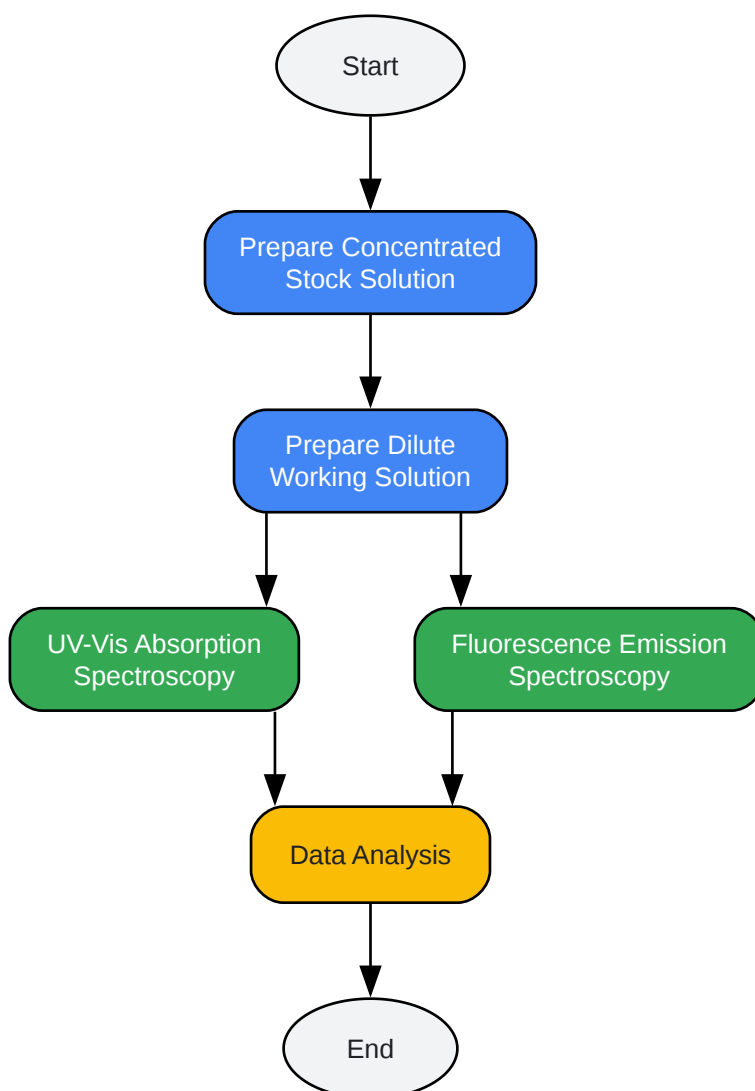
Applications in Research and Development

Pyrromethene 597's primary application lies in its use as a gain medium in dye lasers due to its high efficiency.[9] Its robust photophysical properties also make it suitable for:

- **Fluorescent Probes:** It can be used as a thermal probe.[1]
- **Two-Color Laser-Induced Fluorescence (LIF):** This technique can be applied for thermometry in various coolants.[12]

Visualized Experimental Workflow

The following diagram illustrates a typical workflow for the photophysical characterization of **Pyrromethene 597**.



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- To cite this document: BenchChem. [An In-depth Technical Guide to Pyrromethene 597 (CAS: 137829-79-9)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15622544#pyrromethene-597-cas-number-137829-79-9-information]

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